

Technische Gids: Identificatie van Apoptotische Cellen met Hoechst 33258

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Hoechst 33258

Cat. No.: B049736

[Get Quote](#)

Voor: Onderzoekers, wetenschappers en professionals in de geneesmiddelenontwikkeling

Deze gids biedt een diepgaand technisch overzicht van het gebruik van **Hoechst 33258**, een cel-permeabele DNA-kleurstof, voor de identificatie en kwantificering van apoptotische cellen. We bespreken het werkingsmechanisme, gedetailleerde experimentele protocollen, data-analyse en de onderliggende signaalroutes die leiden tot de detecteerbare morfologische veranderingen.

Inleiding tot Hoechst 33258 en Apoptose

Apoptose, of geprogrammeerde celdood, is een fundamenteel biologisch proces dat cruciaal is voor de normale ontwikkeling en weefselhomeostase. Een van de kenmerkende morfologische veranderingen tijdens apoptose is de condensatie van chromatine en de fragmentatie van de celkern. **Hoechst 33258** is een fluorescerende kleurstof die specifiek bindt aan de kleine groef van dubbelstrengs DNA, met een voorkeur voor A-T-rijke gebieden.^{[1][2]} In gezonde cellen met een gelijkmatig verdeeld chromatine resulteert dit in een diffuse, zwakke fluorescentie. In apoptotische cellen, waar het chromatine sterk gecondenseerd is, bindt **Hoechst 33258** intenser, wat leidt tot een heldere, gecondenseerde blauwe fluorescentie.^{[3][4]} Dit verschil in fluorescentie-intensiteit en -patroon maakt **Hoechst 33258** een effectief hulpmiddel voor de detectie van apoptose.

Werkingsmechanisme en Spectrale Eigenschappen

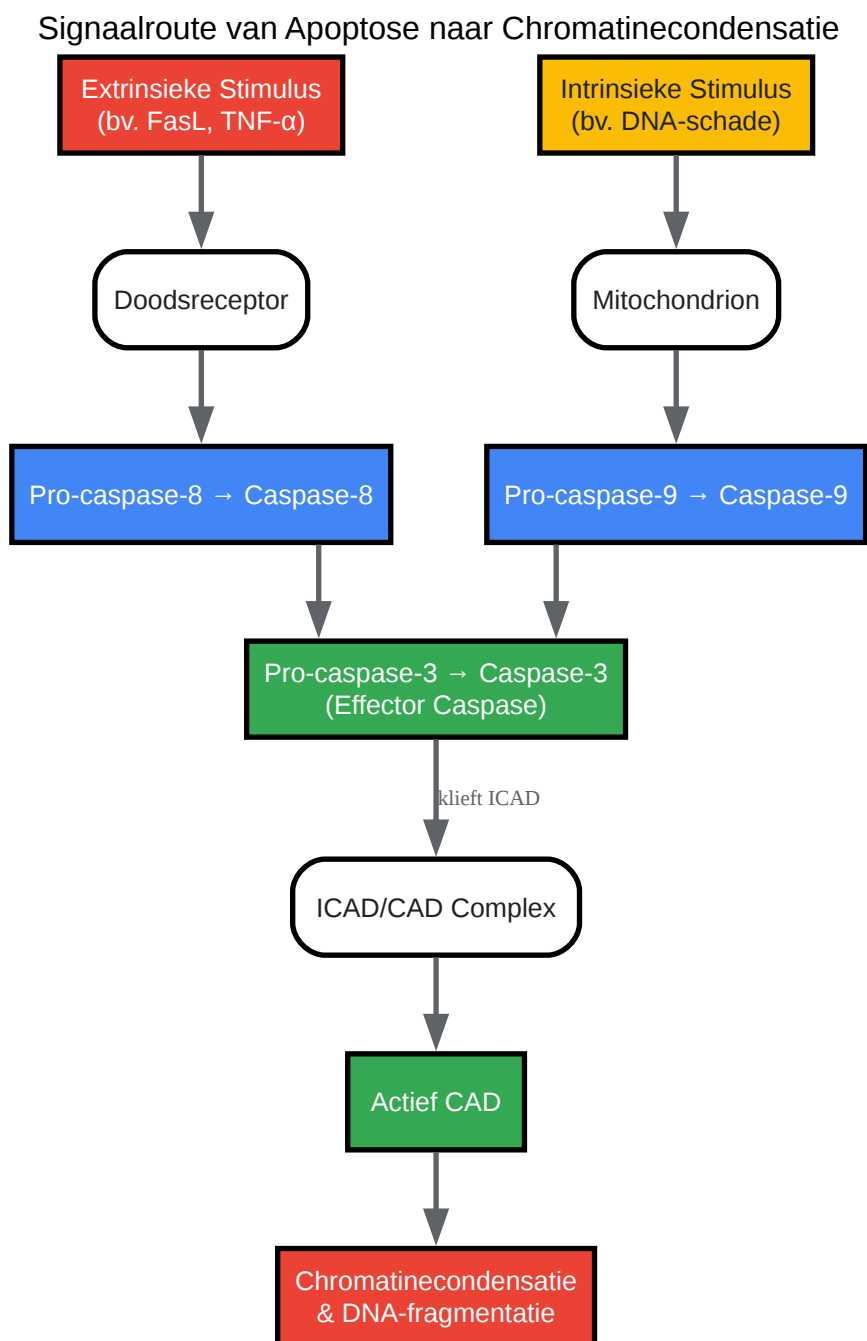
Hoechst 33258 is een bisbenzimidide-kleurstof die de celmembraan kan passeren.[2] Eenmaal in de cel bindt het aan het DNA in de celkern. De fluorescentie van **Hoechst 33258** wordt aanzienlijk versterkt na binding aan DNA.[2] De spectrale eigenschappen van **Hoechst 33258** maken het geschikt voor gebruik in fluorescentiemicroscopie en flowcytometrie.

Eigenschap	Golflengte (nm)
Excitatie Maximum (gebonden aan DNA)	~352
Emissie Maximum (gebonden aan DNA)	~461
Emissie Maximum (ongebonden)	510-540

Tabel 1: Spectrale eigenschappen van **Hoechst 33258**.

Signaalroutes die leiden tot Chromatinecondensatie

De morfologische veranderingen in de celkern die worden gedetecteerd door **Hoechst 33258** zijn het resultaat van een reeks biochemische gebeurtenissen die worden gemedieerd door de activatie van caspasen, een familie van cysteïne-proteasen die een centrale rol spelen in apoptose. Zowel de extrinsieke (door de doodsreceptor gemedieerde) als de intrinsieke (door mitochondriën gemedieerde) apoptoseroute convergeren op de activering van effector-caspasen, zoals caspase-3.[5] Geactiveerd caspase-3 klieft en activeert verschillende cellulaire substraten, waaronder de inhibitor van caspase-geactiveerd DNase (ICAD). Dit leidt tot de vrijlating van caspase-geactiveerd DNase (CAD), dat verantwoordelijk is voor de internucleosomale DNA-fragmentatie en de condensatie van chromatine.[6]



[Click to download full resolution via product page](#)

Figuur 1: Vereenvoudigd diagram van de apoptotische signaalroute die leidt tot chromatinecondensatie.

Experimentele Protocollen

Hieronder volgen gedetailleerde protocollen voor het kleuren van adherente cellen, suspensiecellen en voor analyse met flowcytometrie.

Kleuring van Adherente Cellen voor Fluorescentiemicroscopie

Materialen:

- **Hoechst 33258** stockoplossing (bijv. 1 mg/mL in gedestilleerd water)
- Fosfaat-gebufferde zoutoplossing (PBS)
- Fixeermiddel (bijv. 4% paraformaldehyde in PBS)
- Permeabilisatiemiddel (optioneel, bijv. 0.1% Triton X-100 in PBS)
- Kweekmedium
- Objectglasjes of kweekplaten geschikt voor microscopie

Procedure:

- Kweek de adherente cellen op objectglasjes of in kweekplaten tot de gewenste confluentie.
- Induceer apoptose met de gewenste stimulus. Neem een onbehandelde controle mee.
- Was de cellen tweemaal met PBS.
- Fixatie: Fixeer de cellen gedurende 10-15 minuten bij kamertemperatuur met 4% paraformaldehyde.
- Was de cellen tweemaal met PBS.
- (Optioneel) Permeabilisatie: Incubeer de cellen gedurende 5-10 minuten met 0.1% Triton X-100 in PBS. Dit is doorgaans niet nodig voor **Hoechst 33258**, maar kan de kleuring verbeteren.
- Was de cellen tweemaal met PBS.

- Kleuring: Verdun de **Hoechst 33258** stockoplossing naar een werkconcentratie van 0.5-5 µg/mL in PBS. Voeg de kleuroplossing toe aan de cellen en incubeer gedurende 10-15 minuten bij kamertemperatuur, beschermd tegen licht.
- Was de cellen driemaal met PBS om ongebonden kleurstof te verwijderen.
- Monteer de objectglaasjes met een geschikt medium.
- Visualiseer de cellen met een fluorescentiemicroscoop met een UV-excitatie filter (rond 350 nm) en een blauw-emissie filter (rond 460 nm).

Kleuring van Suspensiecellen voor Fluorescentiemicroscopie

Materialen:

- Dezelfde materialen als voor adherente cellen.
- Microcentrifugebuisjes
- Cytospin of vergelijkbaar apparaat (optioneel)

Procedure:

- Induceer apoptose in de suspensiecellen.
- Pelleteer de cellen door centrifugatie (bijv. 5 minuten bij 300 x g).
- Resuspendeer de cellen in PBS en was tweemaal.
- Fixatie: Resuspendeer de celpellet in 4% paraformaldehyde en incubeer gedurende 10-15 minuten.
- Pelleteer de cellen en was tweemaal met PBS.
- Kleuring: Resuspendeer de celpellet in de **Hoechst 33258** werkoplossing (0.5-5 µg/mL in PBS) en incubeer gedurende 10-15 minuten.

- Pelleteer de cellen en was driemaal met PBS.
- Resuspendeer de cellen in een kleine hoeveelheid PBS.
- Breng een druppel van de celsuspensie aan op een objectglaasje en dek af met een dekglasje.
- Visualiseer onder de fluorescentiemicroscoop.

Analyse met Flowcytometrie

Materialen:

- **Hoechst 33258** stockoplossing
- PBS of geschikte flowcytometrie buffer
- Flowcytometer met UV-laser

Procedure:

- Induceer apoptose en verzamel de cellen (zowel adherente als suspensiecellen).
- Was de cellen tweemaal met koude PBS.
- Fixeer de cellen indien gewenst (bijv. met 70% ethanol). Fixatie is niet altijd noodzakelijk.
- Was de cellen tweemaal met PBS.
- Resuspendeer de cellen in de **Hoechst 33258** werkoplossing (1-10 $\mu\text{g/mL}$ in PBS) bij een celdichtheid van ongeveer 1×10^6 cellen/mL.
- Incubeer gedurende 15-30 minuten bij 37°C , beschermd tegen licht.
- Analyseer de cellen direct op de flowcytometer met UV-excitatie. Apoptotische cellen zullen een hogere fluorescentie-intensiteit vertonen in het blauwe kanaal.

Data Presentatie en Kwantitatieve Analyse

De resultaten van een **Hoechst 33258** kleuring kunnen zowel kwalitatief als kwantitatief worden geanalyseerd.

Kwalitatieve Analyse:

- Gezonde cellen: Gelijkmatic gekleurde, ronde of ovale kernen met een diffuse, zwakke blauwe fluorescentie.
- Apoptotische cellen: Gecondenseerde, helderblauwe kernen. Vaak zijn de kernen gekrompen en gefragmenteerd (apoptotische lichaampjes).[\[7\]](#)[\[8\]](#)

Kwantitatieve Analyse: De kwantificering van apoptose kan worden uitgevoerd door het percentage cellen met een apoptotische morfologie te tellen onder een fluorescentiemicroscoop of door de toename in fluorescentie-intensiteit te meten met flowcytometrie of beeldanalysesoftware.[\[9\]](#)[\[10\]](#)

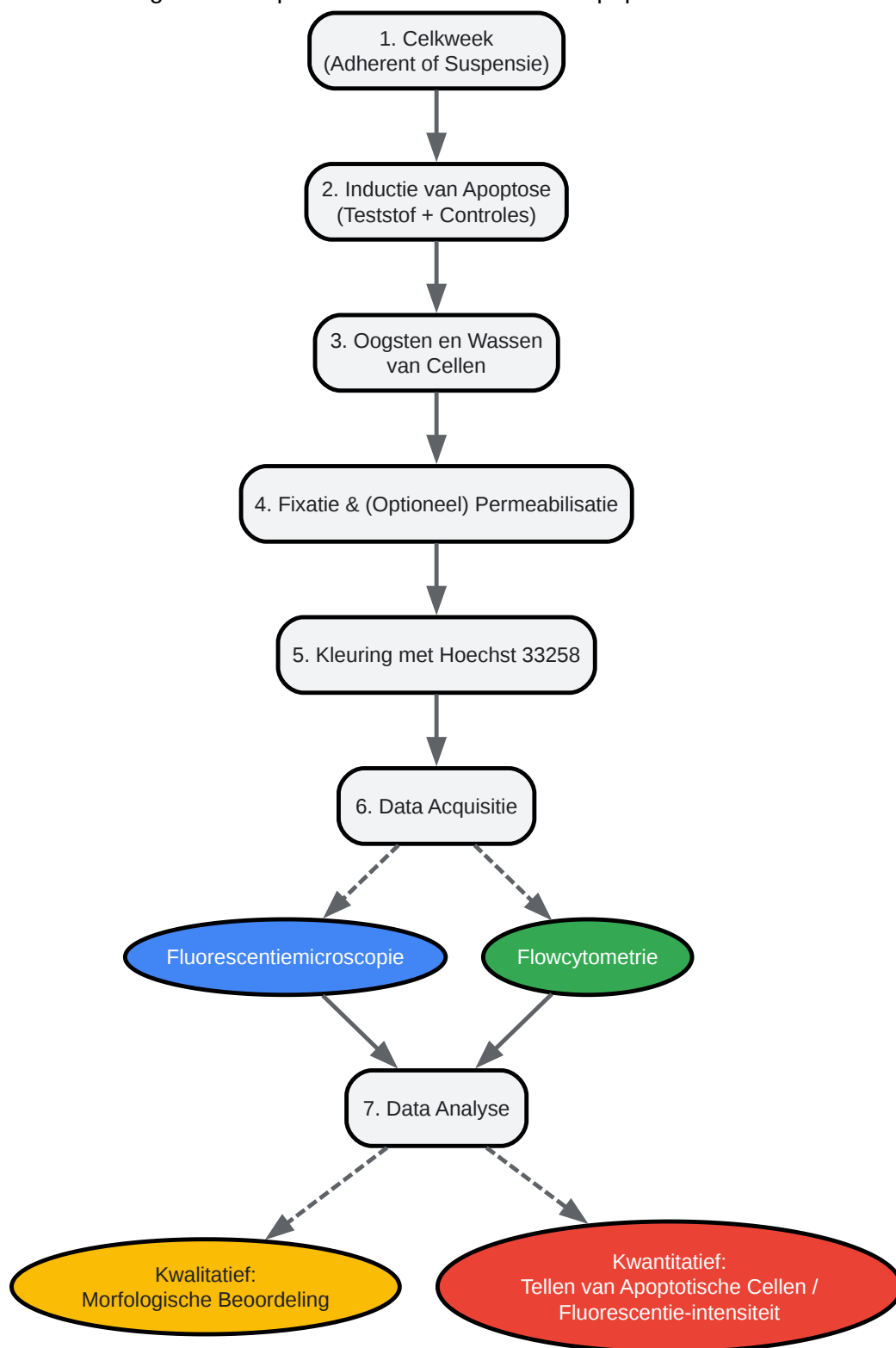
Behandeling	Celtype	Percentage Apoptotische Cellen (gemiddelde $\pm$ SD)	Referentie
Controle	PC12	< 5%	[3]
Glutamaat (24u)	PC12	16.32 $\pm$ 1.89%	[3]
Controle	A549	< 5%	[4]
5-FU	A549	~25%	[4]
TRAIL (36u)	HeLa	Significant verhoogd	[8]

Tabel 2: Voorbeelden van kwantitatieve data van apoptose-inductie, geanalyseerd met **Hoechst 33258** kleuring.

Experimentele Workflow en Logische Relaties

Hieronder volgt een algemene workflow voor een apoptose-experiment met **Hoechst 33258** kleuring.

Algemene Experimentele Workflow voor Apoptose Detectie

[Click to download full resolution via product page](#)Figuur 2: Stroomdiagram van een typisch apoptose-detectie experiment met **Hoechst 33258**.

Conclusie

Hoechst 33258 is een betrouwbare en veelzijdige kleurstof voor de identificatie van apoptotische cellen. De heldere fluorescentie van gecondenseerd chromatine in apoptotische kernen biedt een duidelijk en kwantificeerbaar signaal. Door de gedetailleerde protocollen en het begrip van de onderliggende biologische processen in deze gids te volgen, kunnen onderzoekers dit krachtige hulpmiddel effectief inzetten in hun studies naar celdood en de ontwikkeling van nieuwe therapieën.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Analysis of Apoptosis using Automated Cell Imaging | Molecular Devices [moleculardevices.com]
- 2. lumiprobe.com [lumiprobe.com]
- 3. researchgate.net [researchgate.net]
- 4. researchgate.net [researchgate.net]
- 5. researchgate.net [researchgate.net]
- 6. researchgate.net [researchgate.net]
- 7. researchgate.net [researchgate.net]
- 8. researchgate.net [researchgate.net]
- 9. mdpi.com [mdpi.com]
- 10. chemometec.com [chemometec.com]
- To cite this document: BenchChem. [Technische Gids: Identificatie van Apoptotische Cellen met Hoechst 33258]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b049736#hoechst-33258-for-identifying-apoptotic-cells]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com